

DASA-58: Guidelines for Safe Disposal

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Compound of Interest

Compound Name: DASA-58

Cat. No.: B606943

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This document provides essential safety and logistical information for the proper disposal of **DASA-58**, a potent and selective pyruvate kinase M2 (PKM2) activator. These procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and minimal environmental impact.

Pre-Disposal Considerations and Safety

Before beginning any disposal process, it is critical to consult your institution's specific safety protocols and chemical waste disposal procedures. The following are general guidelines and should be adapted to your local requirements.

Personal Protective Equipment (PPE):

Always wear appropriate PPE when handling **DASA-58** and its waste products. This includes:

- **Gloves:** Nitrile or neoprene gloves are recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat should be worn to protect from spills.

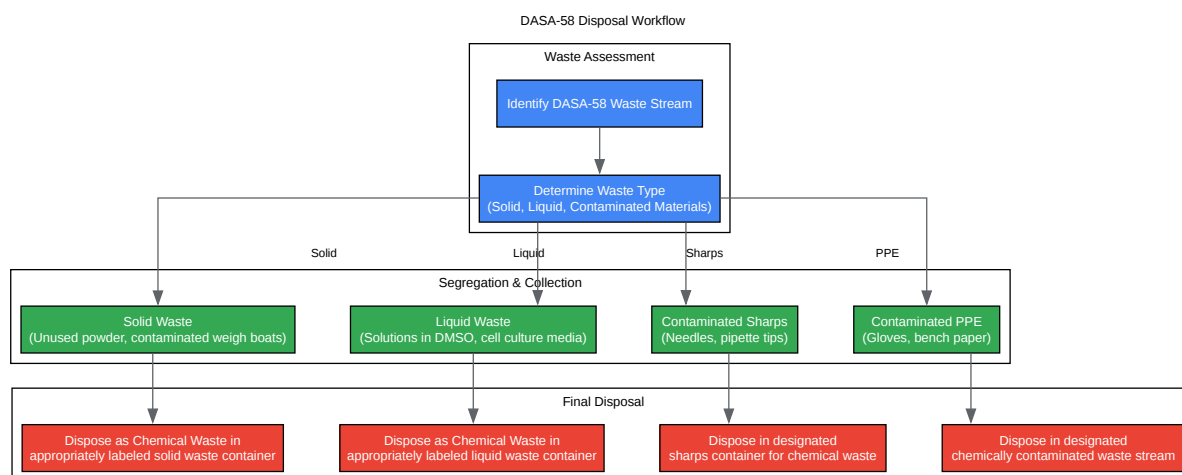
Chemical Properties of **DASA-58**:

A summary of the known properties of **DASA-58** is provided below.

Property	Value
Appearance	Solid Powder
Molecular Formula	C ₁₉ H ₂₃ N ₃ O ₆ S ₂
Molecular Weight	453.53 g/mol
Solubility	Soluble in DMSO (up to 100 mM)
Storage	Store powder at -20°C for up to 3 years. Stock solutions in solvent can be stored at -80°C for up to 1 year. ^[1]
Shipping	Shipped under ambient temperature as a non-hazardous chemical.

DASA-58 Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **DASA-58** waste.



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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
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